

Fundamental interactions of Molybdenum-95 with neutrons

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Compound of Interest

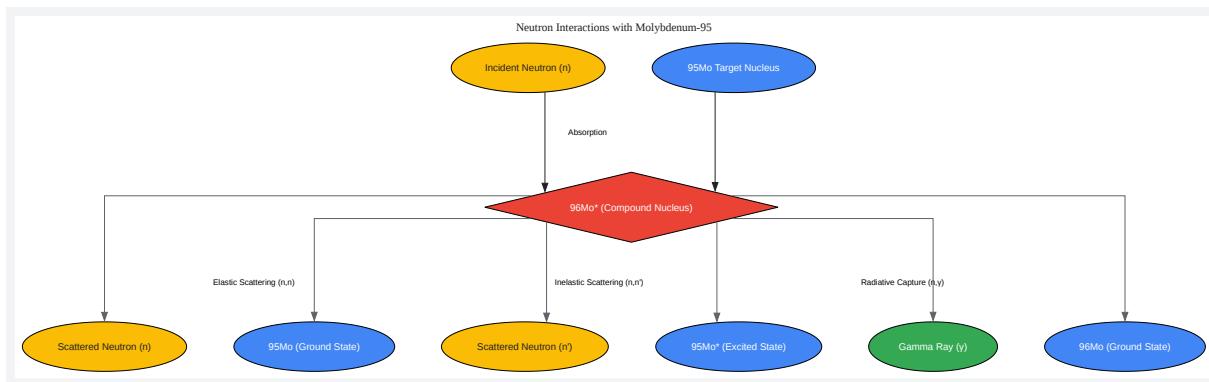
Compound Name: *Molybdenum-95*

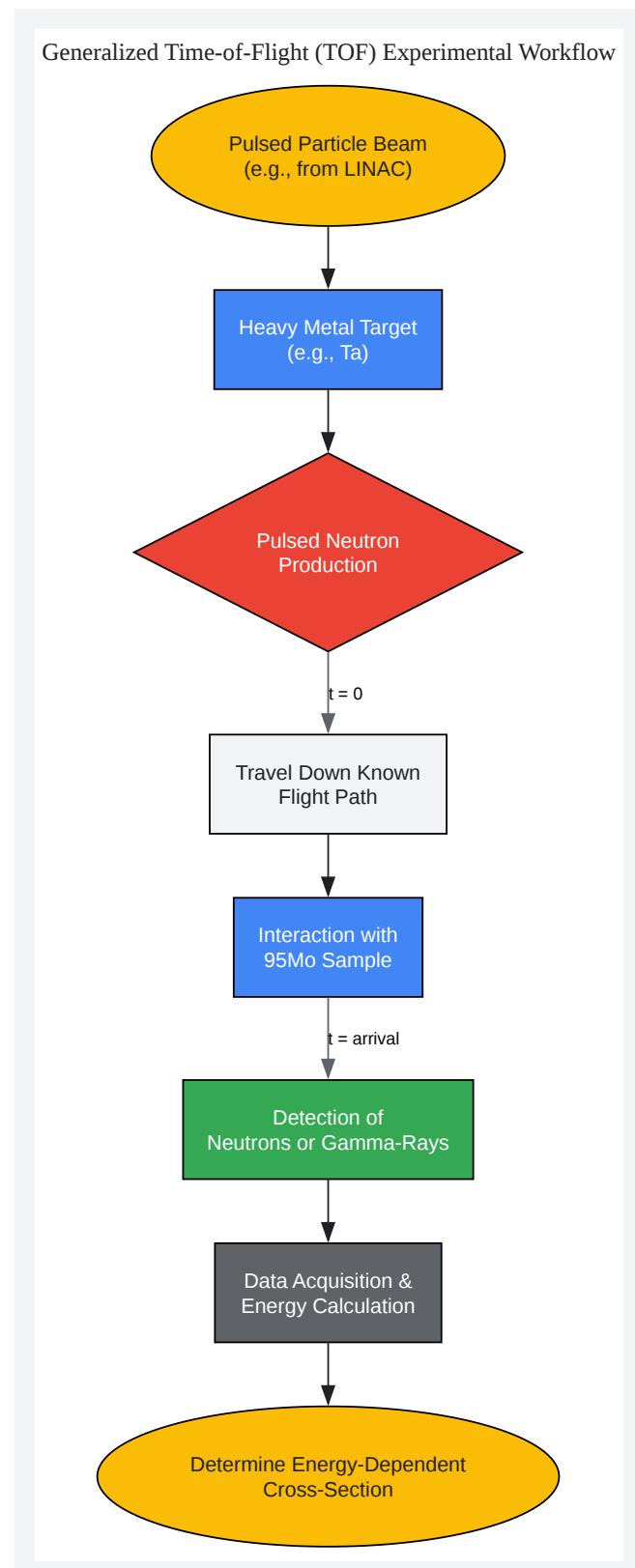
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Core Neutron Interactions with Molybdenum-95

When a neutron approaches a ⁹⁵Mo nucleus, several interaction pathways are possible, each characterized by a specific probability or "cross-section." The primary interactions include neutron capture, elastic scattering, and inelastic scattering. At higher neutron energies, other reactions such as (n,p) and (n,α) can also occur.





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References

- 1. Isotopes of molybdenum - Wikipedia [en.wikipedia.org]
- 2. Neutron Scattering Lengths List | NIST [nist.gov]
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